

Application Notes and Protocols: N-Cbz Protection of Hydroxyproline

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Compound of Interest

Compound Name: *N*-Cbz-hydroxy-L-proline

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Introduction

The protection of the secondary amine in hydroxyproline is a critical step in peptide synthesis and the development of various pharmaceuticals. The benzyloxycarbonyl (Cbz or Z) group is a widely used protecting group for amines due to its stability under various reaction conditions and its facile removal by catalytic hydrogenation. This document provides a detailed protocol for the N-Cbz protection of L-hydroxyproline.

Reaction Principle

The N-Cbz protection of hydroxyproline proceeds via the reaction of the secondary amine of hydroxyproline with benzyl chloroformate (Cbz-Cl) under basic conditions. The base neutralizes the hydrochloric acid that is formed as a byproduct of the reaction, driving the reaction to completion.

Quantitative Data Summary

Parameter	Value	Reference
Reactant	L-Hydroxyproline	
Reagent	Benzyl Chloroformate (Cbz-Cl)	
Base	Sodium Bicarbonate (NaHCO ₃)	[1]
Solvent	Water and Dioxane	[1]
Reaction Temperature	Room Temperature	[1]
Reaction Time	Overnight	[1]
Product	N-Cbz-Hydroxy-L-proline	[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₅	[1][2]
Molecular Weight	265.26 g/mol	[1][2]
Appearance	Colorless viscous oil	[1]
Yield	Quantitative	[1]
Purification	Can be used directly without further purification	[1]

Experimental Protocol

Materials:

- L-Hydroxyproline
- Sodium bicarbonate (NaHCO₃)
- Benzyl chloroformate (Cbz-Cl)
- Dioxane
- Water
- 12 M Hydrochloric acid (HCl)

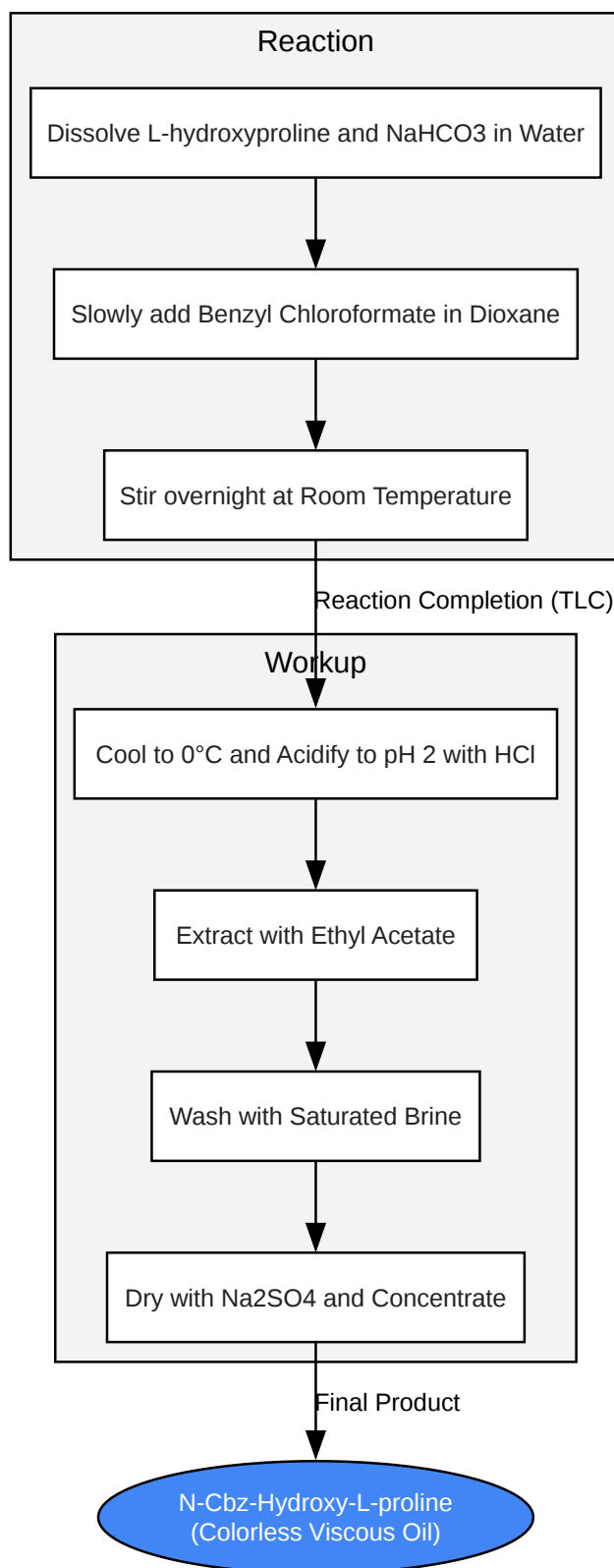
- Ethyl acetate
- Saturated brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round bottom flask
- Magnetic stirrer
- Addition funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:[1]

- Dissolution of Reactants: In a round bottom flask, dissolve L-hydroxyproline (78.7 g, 600 mmol) and sodium bicarbonate (126 g, 1.5 mol) in water (900 mL).
- Addition of Protecting Agent: To the stirred solution, slowly add a solution of benzyl chloroformate (89.6 mL, 630 mmol) in dioxane (90 mL) using an addition funnel.
- Reaction: Stir the reaction mixture overnight at room temperature.
- Monitoring the Reaction: The completion of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup - Acidification: Cool the reaction mixture to 0 °C in an ice bath and acidify to pH 2 with 12 M hydrochloric acid.
- Workup - Extraction: Transfer the mixture to a separatory funnel and extract the aqueous phase with ethyl acetate (3 x 500 mL).

- Workup - Washing: Combine the organic phases and wash with saturated brine solution (3 x 200 mL).
- Workup - Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain the product as a colorless viscous oil.

Visualizations



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Caption: Experimental workflow for the N-Cbz protection of hydroxyproline.

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References

- 1. N-Cbz-Hydroxy-L-proline | 13504-85-3 [chemicalbook.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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